

A Comparative Spectroscopic Guide: Methyl 2-aminoisonicotinate Hydrochloride vs. Free Base

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Compound of Interest

Compound Name: *Methyl 2-aminoisonicotinate hydrochloride*
CAS No.: *1210824-89-7*
Cat. No.: *B3222020*

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This guide provides an in-depth comparative analysis of the spectral characteristics of Methyl 2-aminoisonicotinate in its free base form versus its hydrochloride salt. Understanding these differences is critical for researchers, scientists, and drug development professionals for unambiguous compound identification, quality control, and monitoring chemical transformations. We will delve into the underlying principles and present experimental data for Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Fundamental Structural & Electronic Differences

The core difference between the two forms is the protonation state. Methyl 2-aminoisonicotinate possesses two basic nitrogen atoms: the exocyclic amino group ($-\text{NH}_2$) and the endocyclic pyridine ring nitrogen. The pyridine nitrogen is generally more basic and is therefore the primary site of protonation by hydrochloric acid. This protonation induces significant electronic changes, which are the root cause of the observed spectral differences.

The formation of the pyridinium ion introduces a positive charge on the aromatic ring, converting the nitrogen atom into a potent electron-withdrawing group. This effect alters the electron density across the entire molecule, influencing the magnetic environment of protons and carbons (NMR), the vibrational energies of chemical bonds (IR), and the electronic transition energies (UV-Vis).

Figure 1: Chemical structures of Methyl 2-aminoisonicotinate free base and its hydrochloride salt.

¹H NMR Spectroscopy Comparison

Proton NMR is highly sensitive to the electronic environment of hydrogen atoms. The protonation of the pyridine ring in the hydrochloride salt causes a significant downfield shift (deshielding) of the aromatic protons due to the inductive electron-withdrawing effect of the newly formed N⁺-H group.

Causality of Spectral Shifts:

- **Aromatic Protons (H-3, H-5, H-6):** The positive charge on the pyridinium ring withdraws electron density from the aromatic system, reducing the shielding of the ring protons. This results in their resonance shifting to a higher frequency (downfield).
- **Amino Protons (-NH₂):** The chemical shift and appearance of the amino protons can be affected by changes in hydrogen bonding with the chloride counter-ion and solvent. The peak may broaden and shift.
- **Pyridinium Proton (N⁺-H):** A new, often broad signal corresponding to the proton on the positively charged nitrogen appears, typically at a very downfield position (>10 ppm).

Proton Assignment	Free Base (δ , ppm)	Hydrochloride Salt (Expected δ , ppm)	Rationale for Shift
-OCH ₃	~3.9[1]	~4.0	Minor downfield shift due to increased electron withdrawal from the ring.
Ring Protons	~7.1 - 8.1[1]	> 8.0	Significant downfield shift (deshielding) due to the N ⁺ -H electron-withdrawing effect.
-NH ₂	~8.2 (broad)[1]	Variable, likely downfield & broad	Change in hydrogen bonding environment and electronic effects.
N ⁺ -H	-	> 10 (broad)	Appearance of the new proton on the charged nitrogen.

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation (Free Base): Dissolve 5-10 mg of Methyl 2-aminoisonicotinate free base in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube.
- Sample Preparation (HCl Salt): Dissolve 5-10 mg of the hydrochloride salt in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O). Note that amines and their salts are often analyzed in CD₃OD.[2]
- Data Acquisition:
 - Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
 - Obtain a standard single-pulse ¹H spectrum.
 - Set an appropriate spectral width and acquisition time.
 - Use a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.

- **Data Processing:** Process the acquired Free Induction Decay (FID) with an appropriate line broadening factor, followed by Fourier transform, phasing, and baseline correction. Calibrate the spectrum using the residual solvent peak as an internal standard.

¹³C NMR Spectroscopy Comparison

Similar to ¹H NMR, the chemical shifts of the carbon atoms are strongly influenced by the protonation state. The electron-withdrawing nature of the pyridinium group in the hydrochloride salt causes a downfield shift for the ring carbons.

Causality of Spectral Shifts:

- **Ring Carbons (C-2, C-3, C-4, C-5, C-6):** All ring carbons are deshielded and shift downfield. The effect is most pronounced for the carbons directly attached to or in conjugation with the nitrogen atom (C-2, C-4, C-6).
- **Ester Carbonyl (C=O):** This carbon will also experience a downfield shift due to the enhanced electron-withdrawing character of the aromatic ring it is attached to.

Carbon Assignment	Free Base (Expected δ , ppm)	Hydrochloride Salt (Expected δ , ppm)	Rationale for Shift
-OCH ₃	~52	Slightly Downfield	Minor inductive effect.
Aromatic C-H	~110 - 145	Downfield Shift	Significant deshielding from N ⁺ -H group.
Aromatic C-NH ₂	~155 - 160	Downfield Shift	Deshielding from N ⁺ -H group.
Aromatic C-COOCH ₃	~145 - 150	Downfield Shift	Deshielding from N ⁺ -H group.
C=O (Ester)	~165	Downfield Shift	Increased electron withdrawal from the pyridinium ring.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** Use the same samples prepared for ^1H NMR analysis. Ensure the concentration is sufficient for ^{13}C NMR (typically 15-25 mg).
- **Data Acquisition:**
 - Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer equipped for ^{13}C detection.
 - Use a standard proton-decoupled pulse sequence (e.g., zgpg30).
 - A longer acquisition time and a larger number of scans are required compared to ^1H NMR to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Process the FID similarly to the ^1H NMR spectrum. Calibrate the spectrum using the deuterated solvent signal.

Infrared (IR) Spectroscopy Comparison

IR spectroscopy probes the vibrational frequencies of chemical bonds. The conversion of the free base to the hydrochloride salt introduces new bonds ($\text{N}^+\text{-H}$) and alters the character of existing bonds, leading to distinct and diagnostic changes in the IR spectrum.

Causality of Spectral Shifts:

- **N-H Vibrations:** The free base shows characteristic asymmetric and symmetric N-H stretches for the primary amine. In the salt, a very broad and strong absorption band appears for the $\text{N}^+\text{-H}$ stretch of the pyridinium ion, often spanning from 2500 to 3200 cm^{-1} .
- **Aromatic Ring Vibrations:** The $\text{C}=\text{C}$ and $\text{C}=\text{N}$ stretching vibrations of the pyridine ring are sensitive to protonation. In pyridinium salts, these bands typically shift to higher frequencies (higher wavenumber), reflecting an increase in bond strength and a change in the ring's aromaticity.^{[3][4][5]}
- **$\text{C}=\text{O}$ Vibration:** The ester carbonyl stretch may shift to a slightly higher frequency in the salt due to the electron-withdrawing effect of the pyridinium ring.

Vibrational Mode	Free Base (cm ⁻¹)	Hydrochloride Salt (Expected cm ⁻¹)	Rationale for Change
N-H Stretch (-NH ₂)	3300-3500 (two bands)	Similar, but may be broadened/shifted	Altered H-bonding.
N ⁺ -H Stretch	-	2500-3200 (very broad, strong)	Formation of the pyridinium N ⁺ -H bond.
C-H Aromatic Stretch	~3000-3100	Similar, may be sharpened	
C=O Ester Stretch	~1710-1730	~1720-1740	Increased electron withdrawal by the ring.
C=C, C=N Ring Stretch	~1400-1620	Shifted to higher frequency	Protonation strengthens ring bonds. [4]

Experimental Protocol: Attenuated Total Reflectance (ATR) - FTIR

- Sample Preparation: No special preparation is needed. Place a small amount of the solid powder (free base or HCl salt) directly onto the ATR crystal.
- Data Acquisition:
 - Ensure the ATR crystal is clean by taking a background spectrum of the empty accessory.
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm⁻¹.
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm⁻¹).

UV-Vis Spectroscopy Comparison

UV-Vis spectroscopy measures the electronic transitions within a molecule. Protonation significantly alters the electronic structure of the pyridine ring and the non-bonding electrons of the nitrogen atoms, thereby affecting the UV-Vis absorption profile.

Causality of Spectral Shifts:

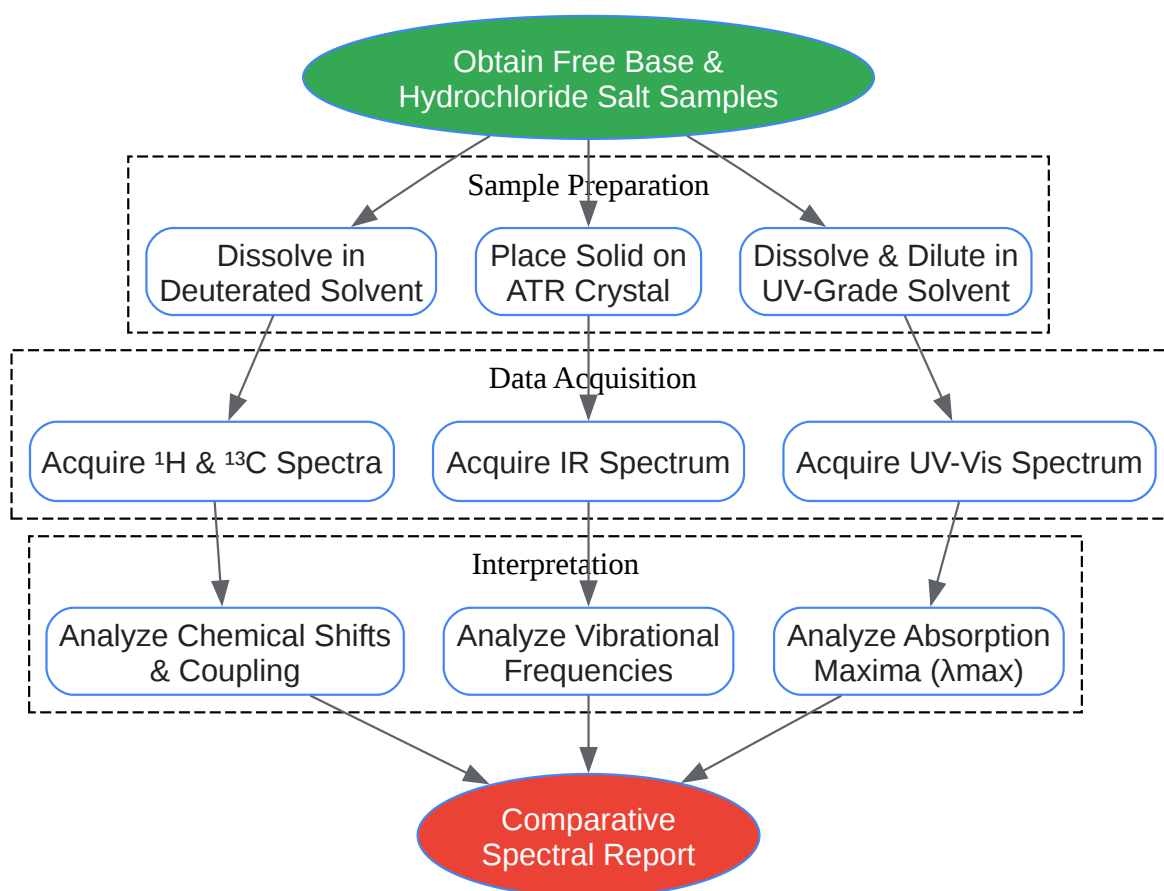
- $\pi \rightarrow \pi^*$ Transitions: These transitions involve the promotion of electrons within the aromatic π -system. Protonating the ring nitrogen alters the energy levels of the molecular orbitals. This change in energy gap typically results in a shift of the absorption maximum (λ_{max}). For many aminopyridine systems, a shift is observed when moving from acidic to neutral pH. [6]
- $n \rightarrow \pi^*$ Transitions: This transition involves promoting a non-bonding electron (from a lone pair) to an anti-bonding π^* orbital. The lone pair on the pyridine nitrogen of the free base can undergo an $n \rightarrow \pi^*$ transition. Upon protonation, this lone pair is involved in a bond with H^+ , so the $n \rightarrow \pi^*$ transition associated with it disappears.

Parameter	Free Base	Hydrochloride Salt	Rationale for Change
$\lambda_{\text{max}} (\pi \rightarrow \pi)$	Multiple bands expected	Shifted λ_{max}	Protonation alters the energy of the π molecular orbitals.
$n \rightarrow \pi$ Transition	Possible (weak band)	Absent	The nitrogen lone pair is no longer available for this transition.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation:
 - Prepare a stock solution of each compound (free base and HCl salt) in a UV-transparent solvent (e.g., ethanol, methanol, or water).
 - Dilute the stock solution to an appropriate concentration (typically in the micromolar range) to ensure the absorbance is within the linear range of the instrument (ideally < 1.0 AU).

- Data Acquisition:
 - Use a dual-beam UV-Vis spectrophotometer.
 - Fill a quartz cuvette with the pure solvent to serve as a blank and record a baseline.
 - Fill a matching cuvette with the sample solution and record the absorption spectrum over a relevant range (e.g., 200-400 nm).
- Data Processing: Identify the wavelength of maximum absorbance (λ_{max}) for the observed peaks.



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Figure 2: General experimental workflow for comparative spectroscopic analysis.

Summary of Key Spectral Differences

The protonation of Methyl 2-aminoisonicotinate to its hydrochloride salt provides a clear and consistent set of spectral changes that are invaluable for characterization.

Spectroscopic Technique	Most Diagnostic Feature for Hydrochloride Salt
^1H NMR	Appearance of a broad $\text{N}^+\text{-H}$ signal downfield (>10 ppm) and a significant downfield shift of all aromatic proton signals.
^{13}C NMR	Downfield shift of all aromatic carbon signals, particularly C-2, C-4, and C-6.
IR	Appearance of a very broad, strong $\text{N}^+\text{-H}$ stretching band ($2500\text{-}3200\text{ cm}^{-1}$) and a shift of ring vibration bands to higher frequencies.
UV-Vis	A shift in the $\pi \rightarrow \pi^*$ absorption maxima and the disappearance of the pyridine nitrogen $n \rightarrow \pi^*$ transition.

By leveraging these distinct spectral fingerprints, researchers can confidently differentiate between the free base and hydrochloride forms, ensuring the integrity and accuracy of their scientific endeavors.

References

- CHIMIA. Infrared Spectra of 2-Amino Pyridine and its Addition Compounds with Certain Inorganic Halides. [[Link](#)]
- Roczniki Chemii. Infrared Absorption Spectra of Quaternary Salts of Pyridine. [[Link](#)]
- SciSpace. The infra-red spectra of pyridine complexes and pyridinium salts. [[Link](#)]

- PMC. Synthesis of a New Amino-Fuopyridine-Based Compound as a Novel Fluorescent pH Sensor in Aqueous Solution. [[Link](#)]
- Academia.edu. H NMR, IR and UV/VIS Spectroscopic Studies of Some Schiff Bases Derived From 2-Aminobenzothiazole and 2-Amino-3-hydroxypyridine. [[Link](#)]
- ResearchGate. A reducing-difference IR-spectral study of 4-aminopyridine. [[Link](#)]
- ResearchGate. Figure S6. 13 C-NMR spectrum of methyl.... [[Link](#)]
- ResearchGate. Infrared Spectra of 2-Amino Pyridine and its Addition Compounds with Certain Inorganic Halides. [[Link](#)]
- PubChem - NIH. Methyl 2-methylisonicotinate | C₈H₉NO₂ | CID 11542811. [[Link](#)]
- IIUM. Synthesis, Spectroscopic Evaluation and Preliminary UV-Vis Titration Study of 1,2-bis[N,N'-6-(3-pyridylmethylamido)pyridyl- 2-carboxyamido]butane as a Potential Anion Receptor. [[Link](#)]
- The Royal Society of Chemistry. Supporting Information. [[Link](#)]
- Indian Chemical Society. Degradation of 4-amino pyridine onto cuprous oxide nanoparticles synthesized from Tabernaemontana divaricate extract. [[Link](#)]
- PubChem. Methyl 2-amino-6-(aminomethyl)isonicotinate. [[Link](#)]
- NIST WebBook. 2-Aminopyridine. [[Link](#)]
- ResearchGate. UV/Vis spectroscopic investigation of the protonation experiment.... [[Link](#)]
- NIST WebBook. 2-Aminopyridine. [[Link](#)]
- Sciforum. Fluorescent Properties Study of 2-AminoPyridine Derivatives. [[Link](#)]
- MDPI. Synthesis and Fluorescent Properties of Aminopyridines and the Application in "Click and Probing". [[Link](#)]
- CDN. Infrared Spectroscopy. [[Link](#)]

- Rsc.org. Supplementary Information Selective monomethylation of primary amines with simple electrophiles. [[Link](#)]
- SciSpace. pH Scale Buffer and Solvent Effects on the UV Absorption Spectra of Cefixime Trihydrate. [[Link](#)]
- Chemistry LibreTexts. 6.3: IR Spectrum and Characteristic Absorption Bands. [[Link](#)]
- University of Liverpool Repository. Programmable wide-range pH gradients for NMR titrations. [[Link](#)]
- ResearchGate. 15 N-NMR Chemical Shift Difference between Freebase and Complex. [[Link](#)]
- MDPI. Hirshfeld and AIM Analysis of the Methylone Hydrochloride Crystal Structure and Its Impact on the IR Spectrum Combined with DFT Study. [[Link](#)]
- PMC. Methyl-Specific Isotope Labelling Strategies for NMR studies of Membrane Proteins. [[Link](#)]

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Sources

- 1. Methyl 2-aminopyridine-4-carboxylate | 6937-03-7 [chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. chimia.ch [chimia.ch]
- 4. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]
- 5. scispace.com [scispace.com]
- 6. Synthesis of a New Amino-Fuopyridine-Based Compound as a Novel Fluorescent pH Sensor in Aqueous Solution - PMC [pmc.ncbi.nlm.nih.gov]
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